

Application Notes and Protocols for CH-0793076 TFA in Animal Studies

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Compound of Interest

Compound Name: CH-0793076 TFA

Cat. No.: B8117054

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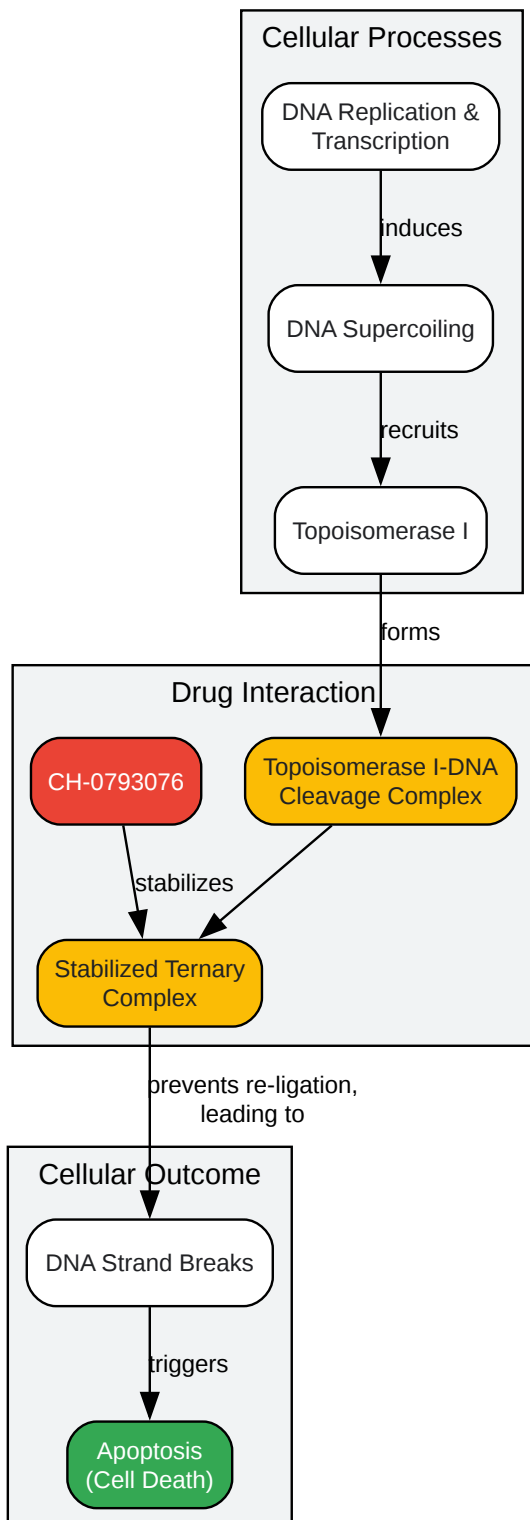
Introduction

CH-0793076, a potent hexacyclic camptothecin analog, is a topoisomerase I inhibitor. It is the active metabolite of the water-soluble prodrug TP300.[1][2] As a topoisomerase I inhibitor, CH-0793076 exerts its cytotoxic effects by trapping the enzyme-DNA cleavage complex, which leads to DNA strand breaks and subsequent apoptosis in cancer cells. This compound has demonstrated significant anti-proliferative activity, notably against cell lines expressing Breast Cancer Resistance Protein (BCRP), a key factor in multidrug resistance. These application notes provide a detailed protocol for the in vivo administration of **CH-0793076 TFA** in animal models for preclinical efficacy, pharmacokinetic, and toxicology studies.

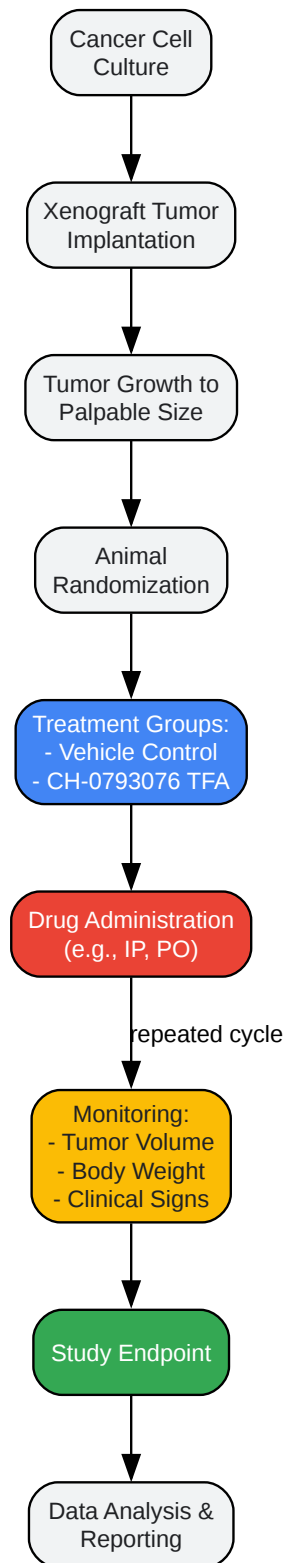
Mechanism of Action: Topoisomerase I Inhibition

CH-0793076 targets DNA topoisomerase I, a crucial enzyme involved in relaxing DNA supercoils during replication and transcription. The compound intercalates into the DNA-topoisomerase I complex, stabilizing it and preventing the re-ligation of the single-strand DNA break. This leads to an accumulation of DNA damage, ultimately triggering programmed cell death (apoptosis) in rapidly dividing cancer cells.

Mechanism of Action of CH-0793076



In Vivo Efficacy Study Workflow



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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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